

Application Notes and Protocols: Total Synthesis of Panosialin D and its Analogs

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Compound of Interest

Compound Name: *Panosialin D*

Cat. No.: *B15582044*

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Introduction

Panosialins are a family of naturally occurring 5-alkylbenzene-1,3-disulfates produced by *Streptomyces* species.[1][2] These compounds have garnered significant interest within the scientific community due to their potent and specific inhibitory activity against bacterial enoyl-acyl carrier protein (ACP) reductase (ENR), a critical enzyme in the type II fatty acid synthesis (FAS-II) pathway.[3][4] The FAS-II pathway is essential for bacterial cell membrane biosynthesis and is distinct from the type I fatty acid synthesis pathway found in mammals, making ENR an attractive target for the development of novel antibacterial agents.[4]

Panosialin D, along with its analogs, has demonstrated promising activity against clinically relevant pathogens, positioning it as a valuable lead compound in drug discovery programs.

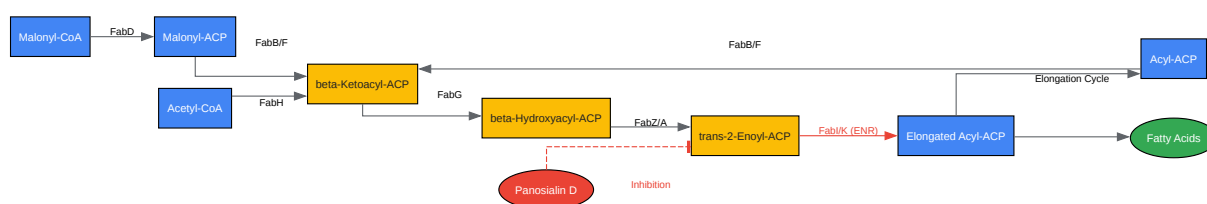
These application notes provide an overview of the biological context of **Panosialin D**, its mechanism of action, and detailed protocols for its biological evaluation. While a formal total synthesis of **Panosialin D** has not been extensively reported in peer-reviewed literature, this document outlines a plausible synthetic approach based on the synthesis of related compounds.

Biological Activity and Mechanism of Action

Panosialin D and its analogs exert their antibacterial effects by inhibiting enoyl-ACP reductase (FabI and FabK), the rate-limiting enzyme in the bacterial fatty acid synthesis elongation cycle. [3][5] Inhibition of this enzyme disrupts the production of essential fatty acids, leading to the cessation of bacterial growth.[4] Panosialins have shown potent inhibitory activity against ENR from various bacteria, including *Staphylococcus aureus*, *Streptococcus pneumoniae*, and *Mycobacterium tuberculosis*. [2][5]

Signaling and Metabolic Pathway

The primary target of **Panosialin D** is the bacterial fatty acid synthesis (FAS-II) pathway, a metabolic pathway rather than a classical signaling cascade. The diagram below illustrates the FAS-II pathway and the point of inhibition by **Panosialin D**.



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Bacterial Fatty Acid Synthesis (FAS-II) Pathway Inhibition by **Panosialin D**.

Data Presentation

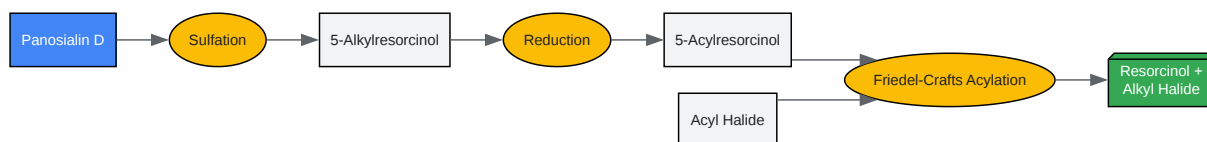
The following tables summarize the reported inhibitory activities of Panosialin analogs against various bacterial enoyl-ACP reductases.

Compound	Target Enzyme	Source Organism	IC50 (μM)	Reference
Panosialin A	FabI	S. aureus	3-5	[5]
Panosialin B	FabI	S. aureus	3-5	[5]
Panosialin wA	FabI	S. aureus	3-5	[5]
Panosialin wB	FabI	S. aureus	3-5	[5]
Panosialin A	FabK	S. pneumoniae	3-5	[5]
Panosialin B	FabK	S. pneumoniae	3-5	[5]
Panosialin wA	FabK	S. pneumoniae	3-5	[5]
Panosialin wB	FabK	S. pneumoniae	3-5	[5]
Panosialin A	InhA	M. tuberculosis	9-12	[5]
Panosialin B	InhA	M. tuberculosis	9-12	[5]
Panosialin wA	InhA	M. tuberculosis	9-12	[5]
Panosialin wB	InhA	M. tuberculosis	9-12	[5]

Experimental Protocols

Proposed Synthetic Scheme for Panosialin D Analogs

While a definitive total synthesis of **Panosialin D** is not publicly available, a plausible retrosynthetic analysis suggests a convergent approach starting from a commercially available resorcinol derivative and a suitable alkyl halide. The key steps would involve Friedel-Crafts acylation followed by reduction and subsequent sulfation.



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Proposed Retrosynthetic Analysis of **Panosialin D**.

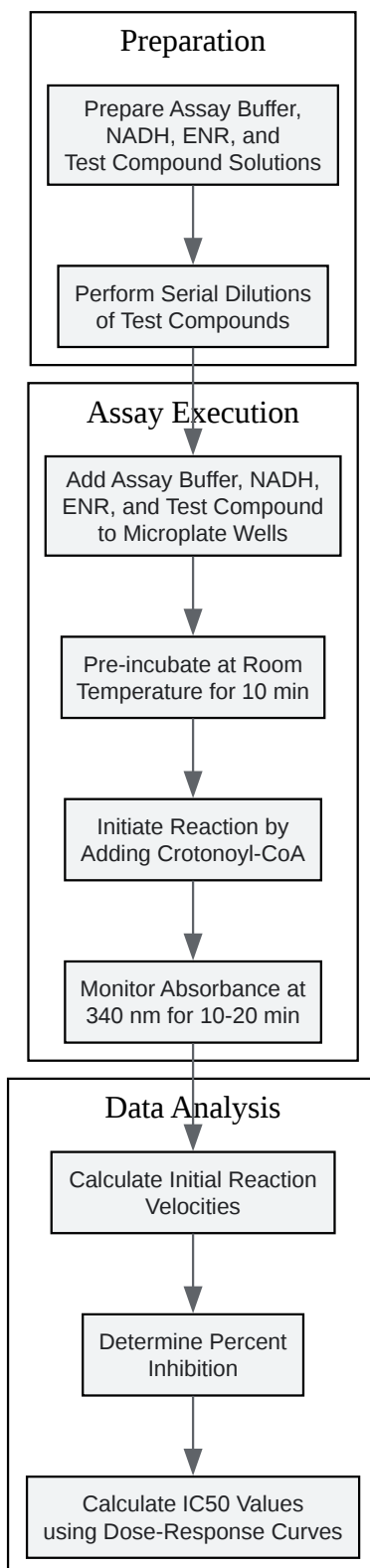
In Vitro Enoyl-ACP Reductase (ENR) Inhibition Assay

This protocol is adapted from established methods for determining the inhibitory activity of compounds against bacterial ENR.[4]

Materials:

- Purified bacterial ENR (e.g., FabI from *S. aureus*)
- NADH (Nicotinamide adenine dinucleotide, reduced form)
- Crotonoyl-CoA or other suitable enoyl-CoA substrate
- **Panosialin D** or analog test compounds
- Assay Buffer: 100 mM Sodium Phosphate, pH 7.5, 1 mM Dithiothreitol (DTT)
- 96-well UV-transparent microplates
- Microplate spectrophotometer

Experimental Workflow:



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Workflow for the In Vitro ENR Inhibition Assay.

Protocol:

- Reagent Preparation:
 - Prepare a 10X stock solution of NADH in the assay buffer.
 - Prepare a stock solution of the ENR enzyme in the assay buffer. The final concentration in the assay will need to be optimized.
 - Prepare a stock solution of the enoyl-CoA substrate in the assay buffer.
 - Dissolve **Panosialin D** or its analogs in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Assay Setup:
 - In a 96-well microplate, add the assay buffer.
 - Add the test compound in a range of concentrations (typically using serial dilutions). Include vehicle control (e.g., DMSO) and no-enzyme control wells.
 - Add the NADH solution to a final concentration of approximately 200 μM .
 - Add the ENR enzyme solution.
- Pre-incubation:
 - Gently mix the contents of the wells and pre-incubate the plate at room temperature for 10 minutes to allow the inhibitor to bind to the enzyme.
- Reaction Initiation and Measurement:
 - Initiate the enzymatic reaction by adding the enoyl-CoA substrate to all wells.
 - Immediately place the microplate in a spectrophotometer and monitor the decrease in absorbance at 340 nm over time, which corresponds to the oxidation of NADH.
- Data Analysis:

- Calculate the initial reaction rates from the linear portion of the absorbance versus time plots.
- Determine the percent inhibition for each concentration of the test compound relative to the vehicle control.
- Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Conclusion

Panosialin D and its analogs represent a promising class of antibacterial agents targeting the essential FAS-II pathway. While a total synthesis has yet to be fully detailed in the literature, the plausible synthetic routes and the robust biological evaluation protocols outlined in these notes provide a solid foundation for researchers in the field of antibiotic drug discovery. Further investigation into the synthesis and structure-activity relationships of **Panosialin D** analogs is warranted to unlock their full therapeutic potential.

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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. Panosialins, inhibitors of enoyl-ACP reductase from Streptomyces sp. AN1761 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. A Slow, Tight Binding Inhibitor of InhA, the Enoyl-Acyl Carrier Protein Reductase from Mycobacterium tuberculosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [5. An enzyme inhibitor, panosialin, produced by Streptomyces. II. Chemistry of panosialin, 5-alkylbenzene-1,3-disulfates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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